

Essential Safety and Operational Guide for Bis[2-(2-butoxyethoxy)ethyl] adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis[2-(2-butoxyethoxy)ethyl]
adipate*

Cat. No.: *B093579*

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This guide provides immediate, essential safety and logistical information for handling **Bis[2-(2-butoxyethoxy)ethyl] adipate** in a laboratory setting. It includes detailed operational and disposal plans to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification and Physical Properties

Property	Value
Chemical Name	Bis[2-(2-butoxyethoxy)ethyl] adipate
Synonyms	TP-95, BBOEA
CAS Number	141-17-3[1]
Molecular Formula	C22H42O8[1]
Molecular Weight	434.56 g/mol [2]
Appearance	Yellowish Liquid[1]
Melting Point	-11 °C to -47 °C[1]
Boiling Point	250 °C[1]
Flash Point	210 °C (open cup)[1]
Density	1.01 to 1.1 g/cm ³ at 25 °C[1]
Water Solubility	0.57 g/L at 20 °C[1]

Hazard Identification and Personal Protective Equipment (PPE)

While this chemical is not classified as hazardous under GHS by some suppliers, others indicate it may cause skin and eye irritation.[2][3] Therefore, adherence to proper safety protocols is crucial.

Hazard	Precautionary Statement	Recommended PPE
Skin Irritation	May cause skin irritation.[2] H315: Causes skin irritation.[2]	Wear protective gloves and suitable protective clothing.[2] [3]
Eye Irritation	Causes serious eye irritation. [2] H319: Causes serious eye irritation.[2]	Wear safety glasses with side-shields or goggles.[3]
Allergic Skin Reaction	May cause an allergic skin reaction.[2] H317: May cause an allergic skin reaction.[2]	Wear protective gloves.[2] P280: Wear protective gloves. [2]
Inhalation	Avoid inhalation of vapor or mist.[2]	Use in a well-ventilated area. If ventilation is insufficient, wear suitable respiratory equipment. [2][3]

Detailed PPE Specifications:

- **Gloves:** Wear appropriate chemical-resistant gloves. The specific glove material and thickness should be determined based on a risk assessment and compatibility with the substance. Consult the glove supplier for recommendations.
- **Eye Protection:** Use tightly fitting safety goggles or safety glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- **Body Protection:** Wear suitable protective clothing to prevent skin contact.[3] A lab coat is generally sufficient for small quantities.
- **Respiratory Protection:** If working in a poorly ventilated area or if mists are generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural workflow for the safe handling of **Bis[2-(2-butoxyethoxy)ethyl] adipate**.

Preparation and Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.
- Review SDS: Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS) for **Bis[2-(2-butoxyethoxy)ethyl] adipate**.[\[2\]](#)

Donning Personal Protective Equipment (PPE)

- Put on a lab coat and any additional protective clothing.
- Wear safety glasses with side-shields or goggles.
- Wear the appropriate chemical-resistant gloves.

Handling the Chemical

- Dispensing: When transferring the liquid, do so carefully to avoid splashing.
- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#)
- Avoid Inhalation: Avoid breathing vapors or mists.[\[2\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) Store away from incompatible materials.[\[3\]](#)

Post-Handling Procedures

- Decontamination: After handling, wash hands thoroughly with soap and water.
- Doffing PPE: Remove gloves using the proper technique to avoid skin contact with the outer surface. Remove eye protection and lab coat.

- Storage: Ensure the container is properly sealed and stored in the designated location.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Bis[2-(2-butoxyethoxy)ethyl] adipate** and its containers is essential to prevent environmental contamination.

Waste Collection

- Chemical Waste: Collect any unused or waste **Bis[2-(2-butoxyethoxy)ethyl] adipate** in a designated, properly labeled, and sealed container for hazardous waste.
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent pads, cloths) should also be collected in a labeled hazardous waste container.^[3]

Spill Management

- Small Spills: For small spills, wipe up with an absorbent material (e.g., cloth, fleece) and place it in a suitable container for disposal.^[3] Clean the surface thoroughly to remove any residual contamination.^[3]
- Large Spills: For large spills, stop the flow of material if it is safe to do so.^[3] Dike the spilled material to prevent spreading.^[3] Absorb with vermiculite, dry sand, or earth and place it into containers for later disposal.^[3]
- Ventilation: Ensure adequate ventilation during cleanup.

Final Disposal

- Licensed Disposal Company: Dispose of the chemical waste and contaminated materials through a licensed disposal company.^[5] Do not dispose of it down the drain.^[1]
- Container Disposal: Empty containers may retain product residue and should be handled as hazardous waste.^[3] They can be sent to an approved waste handling site for recycling or disposal.^[3]

Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposal.

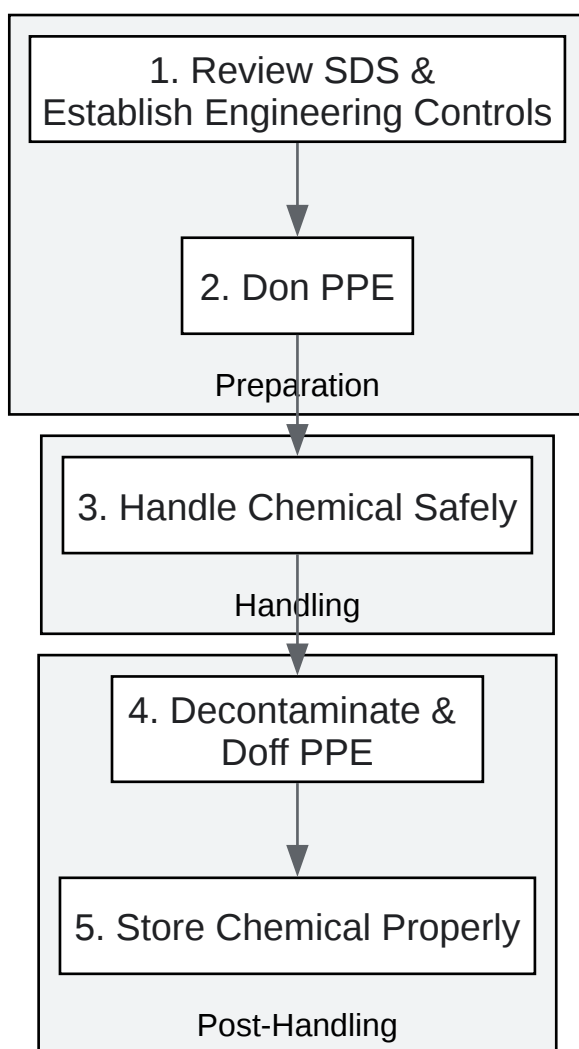


Figure 1: Safe Handling Workflow

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Caption: Figure 1: Step-by-step workflow for the safe handling of **Bis[2-(2-butoxyethoxy)ethyl] adipate**.

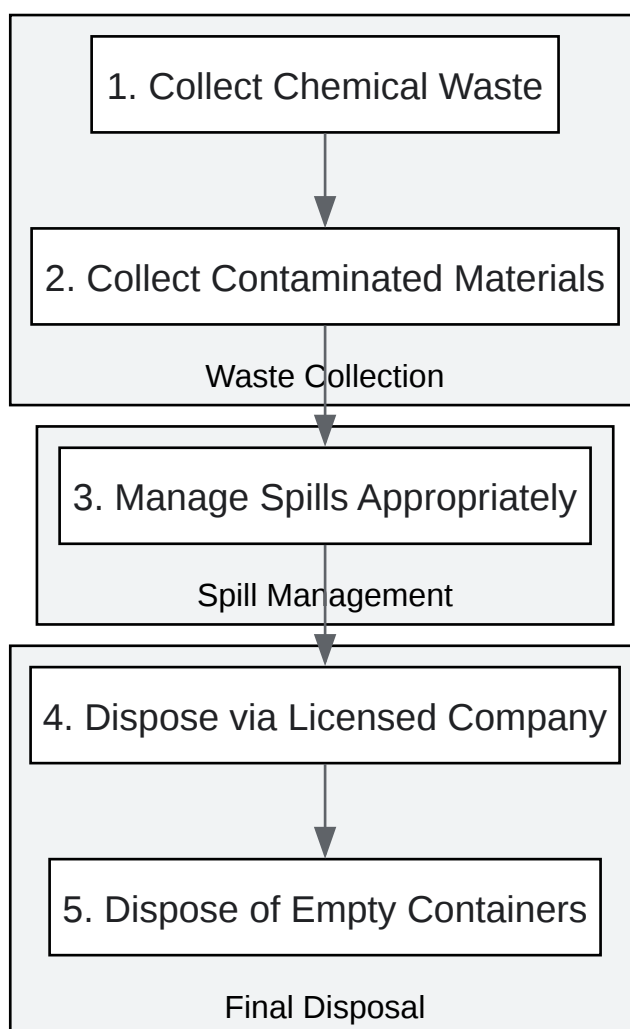


Figure 2: Waste Disposal Workflow

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Caption: Figure 2: Procedural workflow for the proper disposal of **Bis[2-(2-butoxyethoxy)ethyl] adipate** waste.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Bis[2-(2-butoxyethoxy)ethyl] adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093579#personal-protective-equipment-for-handling-bis-2-2-butoxyethoxy-ethyl-adipate]

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